

# Personal protective equipment for handling Metixene

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# Essential Safety and Handling Guide for Metixene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Metixene**. Our aim is to be your preferred source for laboratory safety information, ensuring you can work with confidence and security.

### **Hazard Identification and Safety Summary**

**Metixene** hydrochloride is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] It is imperative to handle this compound with care, utilizing appropriate personal protective equipment and adhering to the safety procedures outlined below.

#### GHS Hazard Classification:

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[1][2]
- Hazardous to the aquatic environment, acute hazard: Category 1 (Very toxic to aquatic life)
   [1][2]



 Hazardous to the aquatic environment, long-term hazard: Category 1 (Very toxic to aquatic life with long lasting effects)

Signal Word: Warning

Hazard Pictograms:

- GHS07 (Exclamation Mark)
- GHS09 (Environment)

## **Physical and Chemical Properties**

A summary of the key physical and chemical properties of **Metixene** and its hydrochloride salt is provided below. This information is crucial for safe handling and storage.



Property	Value	Source(s)
Metixene		
Molecular Formula	C20H23NS	
Molecular Weight	309.5 g/mol	-
Physical Description	Solid	-
Boiling Point	173 °C at 7.00E-02 mm Hg	<del>-</del>
Melting Point	< 25 °C	-
Metixene Hydrochloride		_
Molecular Formula	C20H24CINS	
Molecular Weight	345.9 g/mol	-
Metixene Hydrochloride Hydrate		_
Molecular Formula	C20H26CINOS	
Molecular Weight	363.95 g/mol	_
Solubility	H₂O: 5 mg/mL, DMSO: 70 mg/mL	_

## **Personal Protective Equipment (PPE)**

The following personal protective equipment is mandatory when handling **Metixene** to minimize exposure and ensure personal safety.



PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber).	To prevent skin contact.
Eye Protection	Safety glasses with side- shields or chemical safety goggles.	To protect eyes from splashes, dust, or vapors.
Respiratory Protection	Use in a well-ventilated area. For operations with potential for generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge is recommended.	To prevent inhalation. All handling should ideally be conducted in a chemical fume hood.
Protective Clothing	A standard laboratory coat should be worn. For larger quantities or in case of a spill, chemically resistant outerwear is advised.	To protect skin and personal clothing from contamination.

## **Handling and Storage**

Proper handling and storage are critical to maintaining the integrity of **Metixene** and ensuring a safe laboratory environment.

#### Handling:

- Avoid all unnecessary exposure.
- Ensure good ventilation of the work station; both local exhaust and general room ventilation are typically required.
- Whenever possible, handle the material in a laboratory hood.
- Do not eat, drink, or smoke when using this product.
- Contaminated work clothing should not be allowed out of the workplace.



Wash hands before breaks and after finishing work.

#### Storage:

- Store in a well-ventilated place.
- Keep container tightly closed.
- Short-term (days to weeks): 0 4 °C, dry and dark.
- Long-term (months to years): -20 °C.
- Stock Solutions: -80°C for up to 6 months; -20°C for up to 1 month.

## **Emergency Procedures**

In the event of an emergency, follow these procedures immediately.

#### First-Aid Measures:

- General: In all cases of doubt, or when symptoms persist, seek medical attention.
- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth out with water (only if the person is conscious). Never give anything by mouth to an unconscious person.
- Signs of Overdose: May include dilated and sluggish pupils, warm and dry skin, facial flushing, decreased secretions, elevated temperature, tachycardia, cardiac arrhythmias, decreased bowel sounds, and urinary retention. Neurological signs can include delirium, disorientation, anxiety, hallucinations, confusion, agitation, and seizures.

#### Fire-Fighting Measures:

- Suitable extinguishing media: Use extinguishing media appropriate for the surrounding fire, such as carbon dioxide, water spray, or dry powder.
- Unsuitable extinguishing media: Do not use a heavy water stream.



 Hazardous decomposition products: Incomplete combustion may release toxic gases such as carbon monoxide and carbon dioxide.

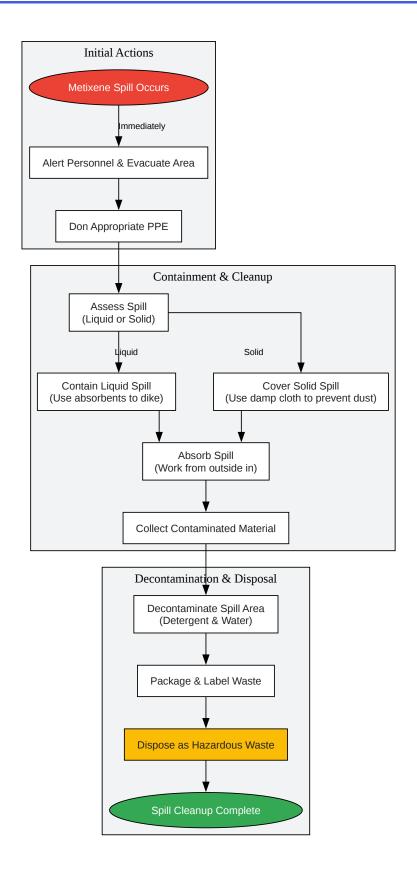
## **Spill and Disposal Plan**

Proper management of spills and waste is a critical component of the safety protocol.

#### Spill Response:

- Alert personnel in the immediate area.
- Evacuate non-essential personnel.
- Don appropriate PPE as outlined above.
- Contain the spill. For liquid spills, create a dike around the spill using absorbent materials. For powder spills, cover with a damp absorbent pad to avoid generating dust.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or commercial sorbent), working from the outside in.
- Collect the contaminated material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the area by cleaning with a suitable detergent and water.
- Dispose of all contaminated materials as hazardous waste.





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Caption: Workflow for handling a Metixene spill.



#### Disposal:

- Dispose of unused Metixene and contaminated waste in accordance with local, state, and federal regulations for hazardous materials.
- The preferred method of disposal is through an authorized chemical waste disposal company.
- Do not dispose of Metixene down the drain or in the regular trash, as it is very toxic to aquatic life. The safest way to get rid of medications is to use a take-back box, often found at local police stations or pharmacies. If a take-back program is not available, mix the medication with an unpalatable substance like dirt or coffee grounds, place it in a sealed container, and then in the household trash. Always scratch out personal information on the prescription label. The FDA maintains a list of medications that can be flushed if a take-back center is not available, but this should be done with caution due to environmental concerns.

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### References

- 1. Metixene Hydrochloride | C20H24CINS | CID 64722 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Metixene hydrochloride hydrate | anticholinergic antiparkinsonian agent | CAS# 7081-40-5 | InvivoChem [invivochem.com]
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